

CAS number and molecular structure of VT103

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Compound of Interest

Compound Name: VT103

Cat. No.: B15543691

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In-Depth Technical Guide: VT103

For Researchers, Scientists, and Drug Development Professionals

Introduction

VT103 is a potent and selective small molecule inhibitor of TEA Domain Transcription Factor 1 (TEAD1) auto-palmitoylation. By selectively targeting TEAD1, **VT103** disrupts the interaction between TEAD1 and the transcriptional co-activators Yes-associated protein (YAP) and Transcriptional co-activator with PDZ-binding motif (TAZ). This interference with the Hippo signaling pathway downstream effectors makes **VT103** a promising therapeutic candidate for cancers characterized by Hippo pathway dysregulation, such as certain types of mesothelioma and lung adenocarcinoma.[1][2] This guide provides a comprehensive overview of the technical details of **VT103**, including its chemical properties, mechanism of action, and relevant experimental protocols.

Chemical and Molecular Data

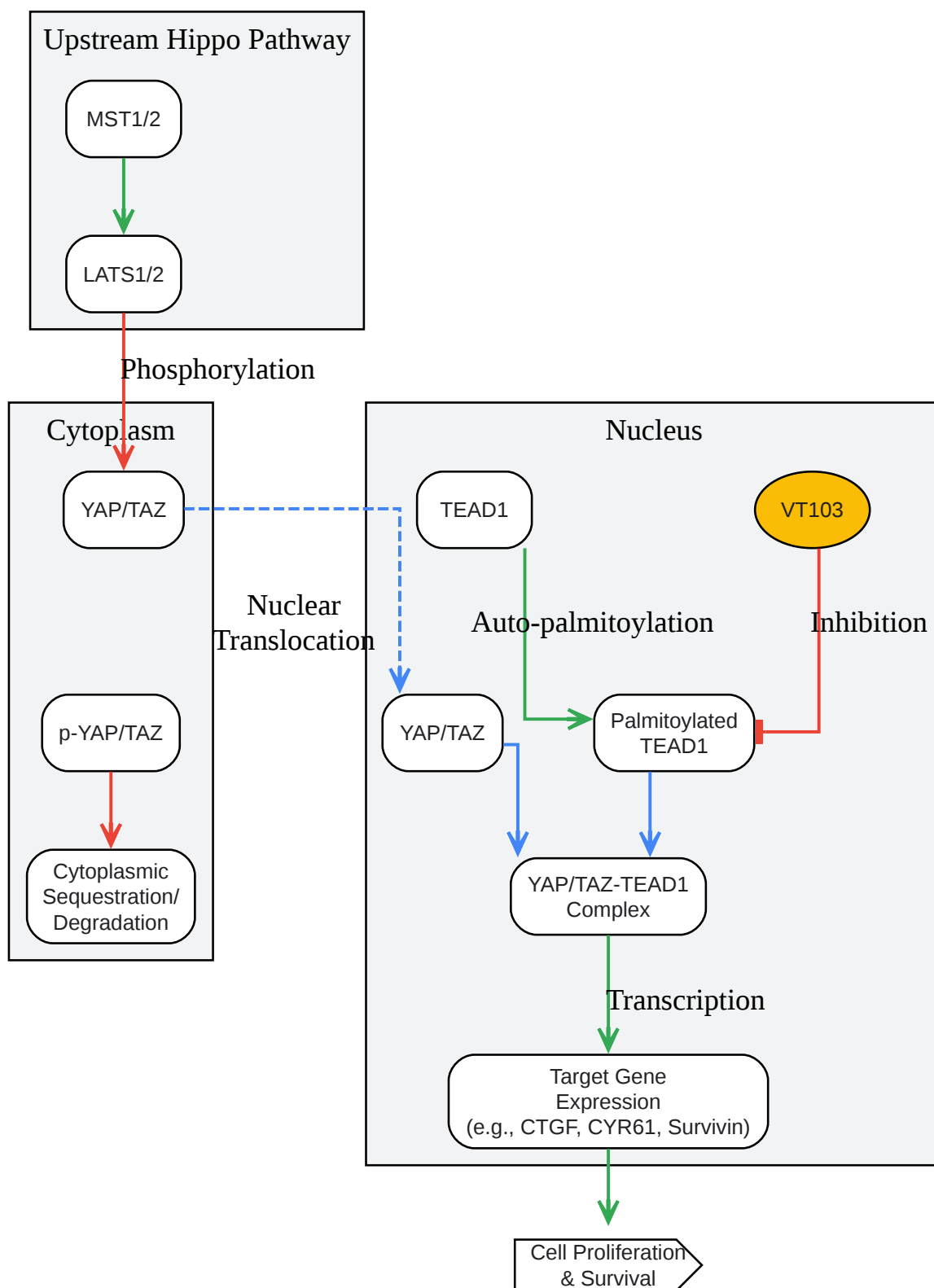
VT103 is an orally active compound with improved potency and favorable pharmacokinetic properties in preclinical models.[3]

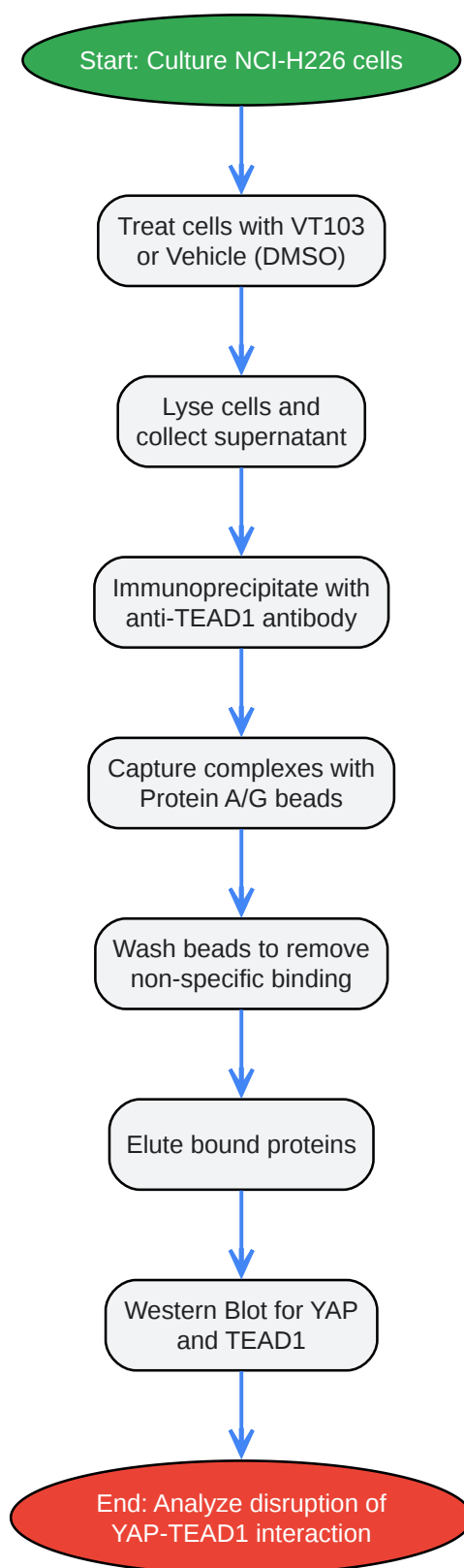
Property	Value	Reference
CAS Number	2290608-13-6	[3][4][5][6]
Molecular Formula	C18H17F3N4O2S	[3][4][7]
Molecular Weight	410.42 g/mol	[3][4]
IUPAC Name	N-methyl-3-(1-methyl-1H-imidazol-4-yl)-4-((4-(trifluoromethyl)phenyl)amino)benzenesulfonamide	[3]
SMILES	<chem>CN1C=NC(C2=C(NC3=CC=C(C(F)(F)F)C=C3)C=CC(S(=O)(NC)=O)=C2)=C1</chem>	[3]
InChI Key	LLCVDQHLYHBAHR-UHFFFAOYSA-N	[3][7]

Mechanism of Action: Targeting the Hippo-YAP/TAZ-TEAD Pathway

The Hippo signaling pathway is a critical regulator of organ size, cell proliferation, and apoptosis.[2] Dysregulation of this pathway, often leading to the activation of the transcriptional co-activators YAP and TAZ, is implicated in the development and progression of various cancers. Once activated, YAP and TAZ translocate to the nucleus and bind to TEAD transcription factors to drive the expression of genes that promote cell proliferation and inhibit apoptosis.[2]

VT103 exerts its anti-cancer effects by selectively inhibiting the auto-palmitoylation of TEAD1.[1][4] This post-translational modification is crucial for the stable interaction between TEADs and YAP/TAZ. By preventing TEAD1 palmitoylation, **VT103** effectively disrupts the formation of the YAP/TAZ-TEAD1 transcriptional complex, thereby inhibiting the expression of downstream target genes like CTGF and CYR61 and the anti-apoptotic protein survivin.[2][3] Notably, **VT103** demonstrates selectivity for TEAD1 over other TEAD isoforms (TEAD2, TEAD3, and TEAD4) at effective concentrations.[1][7]





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